

Reproducibility of [11C]KR31173 PET Measurements: A Comparative Guide

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Compound of Interest

Compound Name: KR31173
CAS No.: 260554-07-2
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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative overview of the current state of knowledge regarding the reproducibility of Positron Emission Tomography (PET) measurements using the radioligand [11C]KR31173. As a novel tracer for the angiotensin II subtype 1 (AT1) receptor, robust and reproducible quantification is crucial for its application in research and drug development.

Currently, there are no published dedicated test-retest studies evaluating the reproducibility of [11C]KR31173 PET measurements in humans or animals. Therefore, this guide will summarize the existing data on [11C]KR31173 and provide a comparative context by presenting reproducibility data from other well-established PET radiotracers used in clinical research.

[11C]KR31173: Current Status and Key Data

[11C]KR31173 is a promising radioligand for imaging AT1 receptors, which play a critical role in cardiovascular and renal regulation. Preclinical studies have demonstrated its potential for in vivo quantification of these receptors.

Key Findings from Preclinical Studies:

- **High Specific Binding:** Ex vivo biodistribution studies in mice have shown high specific binding of **[11C]KR31173** in organs known to have high AT1 receptor density, such as the kidneys and adrenal glands.
- **Favorable Comparison to Alternatives:** In a comparative study in a baboon, **[11C]KR31173** demonstrated higher uptake and specific binding in the kidney compared to another AT1 receptor radioligand, **[11C]L-159,884**.[\[1\]](#)
- **Kinetic Modeling:** A compartmental model has been developed and validated for the quantification of **[11C]KR31173** kinetics in a porcine model of renal ischemia-reperfusion, suggesting its utility in quantitative studies.[\[2\]](#)

The following table summarizes the available quantitative data for **[11C]KR31173**.

Parameter	Species	Organ	Value	Reference
Specific Binding	Dog	Renal Cortex	92%	[1]
Specific Binding	Baboon	Renal Cortex	81%	[1]

Comparative Reproducibility Data from Other PET Tracers

To provide a benchmark for the expected reproducibility of a PET tracer, this section presents data from test-retest studies of other widely used radioligands. Test-retest variability is a common metric used to assess reproducibility, with lower values indicating higher reproducibility. The intraclass correlation coefficient (ICC) is another measure of reliability.

Tracer	Target	Brain Region	Test-Retest Variability (V T)	ICC	Reference
[11C]LY2795 050	κ opioid receptor	Various	$\leq 10\%$ (12% in amygdala)	-	[3][4]
[11C]PiB	Amyloid- β	Various	$\sim 3\%$ (SRTM2)	>0.95	[5][6]
[18F]MC225	P-glycoprotein	Whole Brain	19% decrease (retest vs. test)	-	[7]

V T : Total Distribution Volume; SRTM2: Simplified Reference Tissue Model 2; ICC: Intraclass Correlation Coefficient.

Experimental Protocols

While a specific test-retest protocol for [11C]**KR31173** is not yet established, a general experimental workflow for a PET test-retest reproducibility study is outlined below. This protocol is based on standard practices in the field.

General PET Test-Retest Protocol:

- Subject Recruitment: A cohort of healthy subjects is typically recruited.
- PET Scan 1 (Test):
 - Subjects are positioned in the PET scanner.
 - A transmission scan is performed for attenuation correction.
 - The radiotracer (e.g., [11C]**KR31173**) is injected intravenously.
 - Dynamic PET data are acquired for a specified duration (e.g., 90 minutes).

- For quantitative analysis, arterial blood sampling may be performed to measure the arterial input function.
- Inter-scan Interval: A defined period separates the two scans (e.g., hours to days) to allow for radioactive decay and washout of the tracer.
- PET Scan 2 (Retest): The second PET scan is performed under identical conditions to the first scan.
- Data Analysis:
 - PET images are reconstructed.
 - Regions of interest (ROIs) are defined on the images.
 - Time-activity curves are generated for each ROI.
 - Kinetic modeling is applied to the time-activity curves to estimate outcome measures such as the total distribution volume (V_T) or binding potential (BP_{ND}).
 - Statistical analysis is performed to calculate test-retest variability and the intraclass correlation coefficient.

Visualizing the Workflow

The following diagram illustrates the typical workflow of a PET test-retest reproducibility study.



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